

AZD-4769 for studying arachidonic acid metabolism

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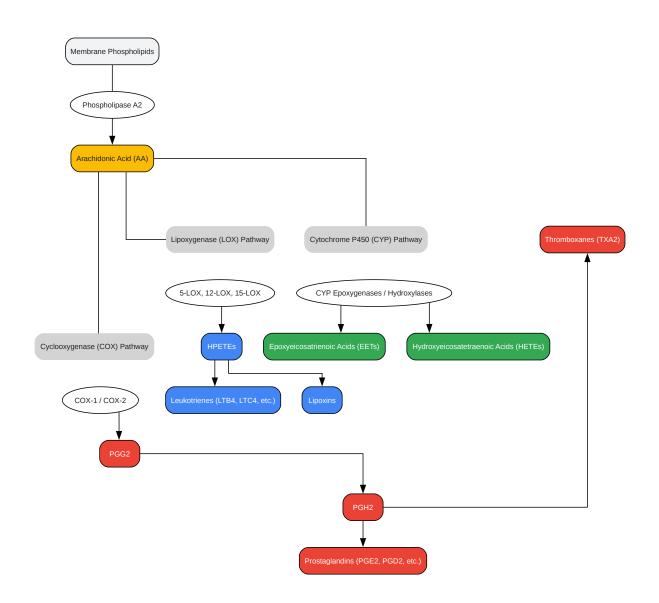
The Arachidonic Acid Metabolic Pathway

Arachidonic acid (AA) is a polyunsaturated fatty acid that is released from the cell membrane by the action of phospholipase A2.[2][3][4][5] Once released, AA is metabolized by three main enzymatic pathways:

- Cyclooxygenase (COX) Pathway: This pathway leads to the production of prostaglandins and thromboxanes, which are key mediators of inflammation and platelet aggregation.[2][6]
- Lipoxygenase (LOX) Pathway: This pathway produces leukotrienes and lipoxins, which are involved in inflammatory and immune responses.[2][8]
- Cytochrome P450 (CYP) Pathway: This pathway generates epoxyeicosatrienoic acids (EETs) and hydroxyeicosatetraenoic acids (HETEs), which have roles in regulating vascular tone and inflammation.[2][3][7]

Below is a diagram illustrating the major branches of the arachidonic acid metabolic pathway.





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Caption: Overview of the main enzymatic pathways of arachidonic acid metabolism.



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